

# Application of Dibenzo-p-dioxin as a Reference Standard in Toxicology

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## Compound of Interest

Compound Name: *Dibenzo-P-dioxin*

Cat. No.: *B167043*

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## Introduction

**Dibenzo-p-dioxins**, and more specifically the polychlorinated **dibenzo-p-dioxins** (PCDDs), are a group of persistent organic pollutants (POPs) that are of significant toxicological concern. They are not intentionally produced but are formed as byproducts of various industrial and combustion processes. Due to their chemical stability and lipophilicity, they bioaccumulate in the fatty tissues of organisms and biomagnify through the food chain, posing a risk to human health and the environment. The most toxic congener, 2,3,7,8-tetrachlorodibenzo-p-dioxin (2,3,7,8-TCDD), serves as the reference compound for this class of chemicals in toxicological studies and risk assessment. This document provides detailed application notes and protocols for the use of **dibenzo-p-dioxin** as a reference standard in toxicology for researchers, scientists, and drug development professionals.

## Physicochemical Properties and Toxicity Equivalency

The toxicity of different dioxin and dioxin-like compounds can vary by orders of magnitude. To facilitate risk assessment and regulatory control, the concept of Toxic Equivalency Factors (TEFs) has been developed. This approach expresses the toxicity of individual congeners relative to the most toxic form, 2,3,7,8-TCDD, which is assigned a TEF of 1.0. The total toxicity of a mixture can then be expressed as a single value, the Toxic Equivalency (TEQ).

Table 1: Physicochemical Properties of 2,3,7,8-Tetrachlorodibenzo-p-dioxin (TCDD)

Property	Value
Chemical Formula	C <sub>12</sub> H <sub>4</sub> Cl <sub>4</sub> O <sub>2</sub>
Molar Mass	321.97 g/mol
Appearance	Colorless solid
Melting Point	305 °C
Boiling Point	Decomposes
Water Solubility	7.9 ng/L at 25 °C
Log K <sub>ow</sub> (Octanol-water partition coefficient)	6.8

Source: PubChem, Wikipedia

Table 2: WHO 2005 Toxic Equivalency Factors (TEFs) for Dioxin and Dioxin-like Compounds

Compound	TEF
Polychlorinated Dibenzo-p-dioxins (PCDDs)	
2,3,7,8-Tetrachlorodibenzo-p-dioxin (TCDD)	1
1,2,3,7,8-Pentachlorodibenzo-p-dioxin (PeCDD)	1
1,2,3,4,7,8-Hexachlorodibenzo-p-dioxin (HxCDD)	0.1
1,2,3,6,7,8-Hexachlorodibenzo-p-dioxin (HxCDD)	0.1
1,2,3,	

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